

In-Depth Technical Guide: 1-Naphthyl diphenylsulfonium triflate

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Compound of Interest

Compound Name: 1-Naphthyl diphenylsulfonium triflate

Cat. No.: B045780

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and applications of **1-Naphthyl diphenylsulfonium triflate**, a compound of significant interest in various fields, including photolithography and organic synthesis.

Physicochemical Properties

1-Naphthyl diphenylsulfonium triflate is a solid organic compound. Its key quantitative properties are summarized in the table below for easy reference.

Property	Value	Reference
Melting Point	132-136 °C (lit.)	[1][2][3][4][5]
Molecular Formula	C ₂₂ H ₁₇ F ₃ O ₃ S ₂	[1]
Molecular Weight	450.49 g/mol	[1]
CAS Number	116808-69-6	[1][2]
λ _{max}	298 nm	[1][4]

Experimental Protocols

Determination of Melting Point

The melting point of an organic compound is a critical physical property used for identification and purity assessment. A general experimental protocol for determining the melting point using a capillary method is provided below.

Materials:

- **1-Naphthyl diphenylsulfonium triflate** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus or Thiele tube setup
- Thermometer
- Mortar and pestle (optional, for pulverizing the sample)

Procedure:

- **Sample Preparation:** Ensure the **1-Naphthyl diphenylsulfonium triflate** sample is dry and finely powdered. If necessary, gently crush the solid in a mortar and pestle.
- **Capillary Tube Loading:** Tap the open end of a capillary tube into the powdered sample to pack a small amount of the compound into the tube. The packed sample height should be approximately 2-3 mm.
- **Apparatus Setup:**
 - **Melting Point Apparatus:** Place the loaded capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
 - **Thiele Tube:** If using a Thiele tube, attach the capillary tube to the thermometer with a rubber band or a small piece of tubing, aligning the sample with the thermometer bulb. Immerse the setup in the heating oil of the Thiele tube.
- **Heating and Observation:**

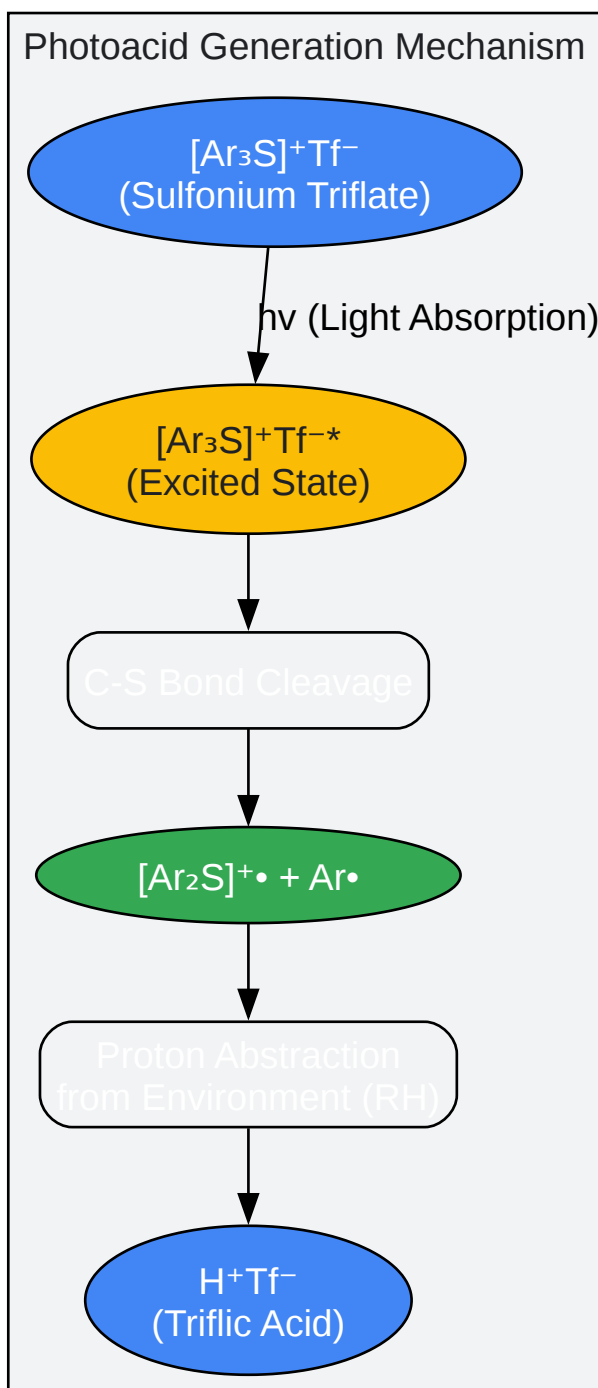
- Begin heating the apparatus. For an unknown compound, a rapid initial heating can be done to determine an approximate melting range.
- For an accurate measurement, heat the sample slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- Carefully observe the sample through the magnifying lens of the apparatus.
- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire solid has turned into a clear liquid (the end of the melting range). A pure compound will typically have a sharp melting range of 1-2 °C.

Core Application: Photoacid Generator

1-Naphthyl diphenylsulfonium triflate is widely recognized for its role as a photoacid generator (PAG). PAGs are compounds that, upon exposure to light, generate a strong acid. This property is fundamental to their application in photolithography, particularly in the formulation of chemically amplified photoresists.

Signaling Pathway: Photoacid Generation

The mechanism of photoacid generation by sulfonium salts like **1-Naphthyl diphenylsulfonium triflate** involves the absorption of light, leading to the cleavage of a carbon-sulfur bond. This process generates radical species that ultimately lead to the formation of a strong acid, in this case, triflic acid.

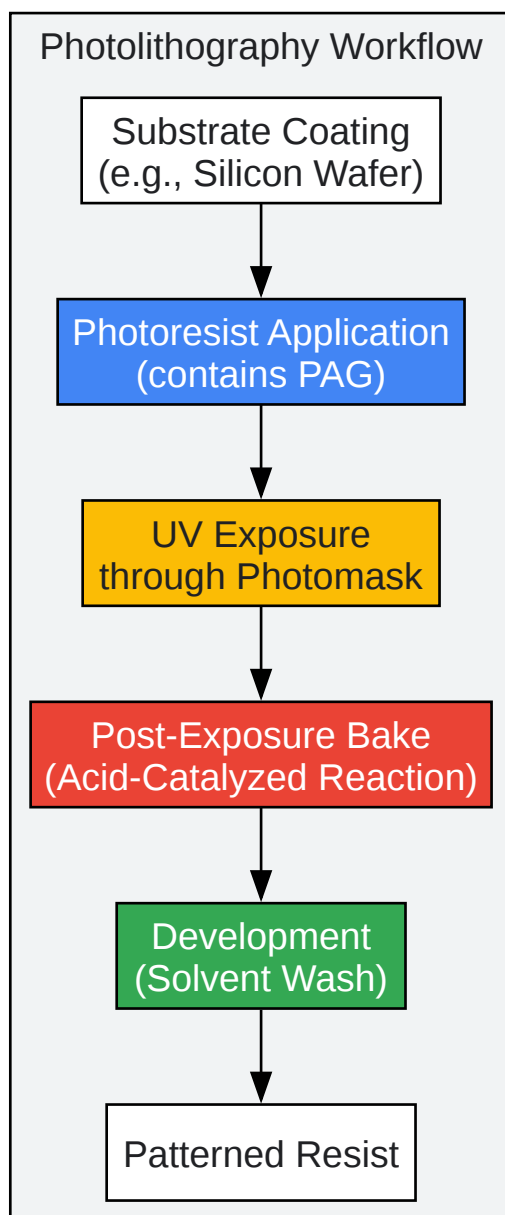


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Mechanism of photoacid generation by a sulfonium salt.

Experimental Workflow: Photolithography

The acid generated by the PAG catalyzes a chemical reaction in the surrounding polymer matrix of the photoresist, altering its solubility. This change in solubility allows for the creation of a patterned image on a substrate.



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A generalized workflow for a photolithography process.

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